

"structural elucidation of Isoquinoline-4-carbohydrazide"

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Compound of Interest

Compound Name: *Isoquinoline-4-carbohydrazide*

CAS No.: 885272-60-6

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An In-Depth Technical Guide to the Structural Elucidation of **Isoquinoline-4-Carbohydrazide**

Abstract

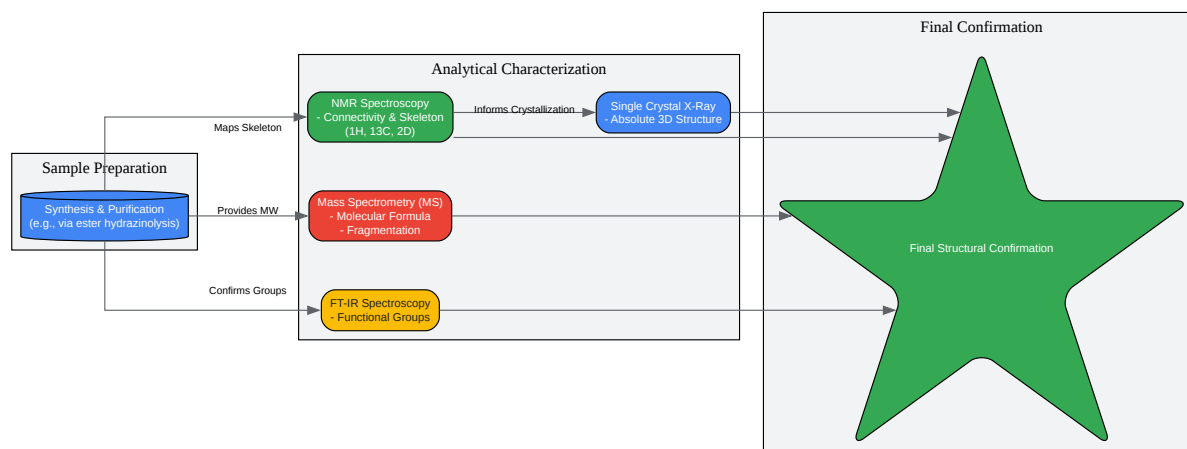
The isoquinoline scaffold is a prominent heterocyclic motif found in numerous natural alkaloids and synthetic compounds with significant pharmacological applications.[1] When functionalized with a carbohydrazide moiety, a versatile building block in medicinal chemistry known for its coordination properties and role in forming bioactive hydrazones, the resulting molecule, **isoquinoline-4-carbohydrazide**, presents a target of considerable interest for drug discovery and development.[2] The unequivocal confirmation of its molecular structure is a prerequisite for any further investigation into its chemical reactivity, structure-activity relationships (SAR), and mechanism of action. This guide provides a comprehensive, multi-technique framework for the structural elucidation of **isoquinoline-4-carbohydrazide**, grounded in the principles of spectroscopic analysis and crystallographic confirmation. We detail the causality behind each experimental choice, present validated protocols, and demonstrate how the synthesis of data from orthogonal techniques leads to an unambiguous structural assignment.

Introduction: The Rationale for Rigorous Elucidation

Isoquinoline-4-carbohydrazide ($C_{10}H_9N_3O$) combines two pharmacologically significant fragments. The isoquinoline ring system is a structural isomer of quinoline and forms the backbone of many alkaloids like papaverine.[3] The carbohydrazide group is a derivative of hydrazine and is recognized for its strong reduction ability and as a precursor for various therapeutic agents.[2][4] The precise attachment of the carbohydrazide group at the C4-position of the isoquinoline ring is critical to its chemical identity and, consequently, its biological activity. Positional isomers would exhibit distinct physicochemical properties and pharmacological profiles. Therefore, a robust and systematic elucidation process is not merely an academic exercise but a cornerstone of quality control and regulatory compliance in drug development. This guide outlines such a process, beginning with fundamental characterization and progressing to definitive spectroscopic and crystallographic analyses.

The Elucidation Workflow: A Multi-Pronged Approach

The structural confirmation of a novel or synthesized compound is a process of accumulating and correlating evidence. No single technique is sufficient. Our approach is hierarchical, using each method to answer specific questions that, together, build an irrefutable case for the structure of **isoquinoline-4-carbohydrazide**.



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Caption: Overall workflow for the structural elucidation of **isoquinoline-4-carbohydrazide**.

Foundational Analysis: Molecular Formula and Functional Groups

The first step involves confirming the elemental composition and identifying the key functional groups present. This is achieved primarily through mass spectrometry and infrared spectroscopy.

Mass Spectrometry (MS): Confirming Molecular Weight and Formula

High-Resolution Mass Spectrometry (HRMS) provides the most accurate determination of a compound's molecular mass, allowing for the confident assignment of its molecular formula.^[5] The choice of ionization technique is critical; Electrospray Ionization (ESI) is well-suited for this polar, nitrogen-containing molecule.

Table 1: Physicochemical and HRMS Data for **Isoquinoline-4-carbohydrazide**

Property	Expected Value	Rationale / Source
Molecular Formula	C₁₀H₉N₃O	Based on synthesis precursors.^[6]
Molecular Weight	187.20 g/mol	Calculated from the molecular formula. ^[6]
[M+H] ⁺ (Monoisotopic)	188.0818 Da	Calculated exact mass for C ₁₀ H ₁₀ N ₃ O ⁺ .

| [M+Na]⁺ (Monoisotopic) | 210.0638 Da | Calculated exact mass for C₁₀H₉N₃ONa⁺. |

Protocol 1: High-Resolution Mass Spectrometry (ESI-TOF)

- **Sample Preparation:** Dissolve 0.5-1.0 mg of the purified compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile/water 1:1 v/v).
- **Instrument:** Utilize a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer equipped with an ESI source.^[7]
- **Ionization Mode:** Positive ion mode is chosen to facilitate protonation of the basic nitrogen atoms in the isoquinoline ring and hydrazide moiety.
- **Infusion:** Introduce the sample solution directly into the source via a syringe pump at a flow rate of 5-10 µL/min.
- **MS Parameters:**

- Capillary Voltage: 3.5 - 4.0 kV
- Source Temperature: 100 - 120 °C
- Desolvation Temperature: 250 - 300 °C
- Acquisition Range: m/z 50 - 500
- Data Analysis: Compare the observed accurate mass of the most abundant ion (expected to be $[M+H]^+$) with the theoretically calculated mass. A mass error of <5 ppm provides high confidence in the assigned molecular formula.[8]

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and powerful technique for identifying the characteristic vibrational frequencies of functional groups within a molecule.[9] For **isoquinoline-4-carbohydrazide**, we expect to see distinct signals for the N-H bonds of the hydrazide, the C=O (amide I) bond, and vibrations associated with the aromatic isoquinoline ring.

Table 2: Predicted FT-IR Absorption Bands for **Isoquinoline-4-carbohydrazide**

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Expected Intensity
3300 - 3400	N-H	Asymmetric & Symmetric Stretch	Medium
3000 - 3100	C-H (Aromatic)	Stretching	Medium-Weak
1660 - 1680	C=O (Amide I)	Stretching	Strong
1580 - 1620	C=N / C=C	Ring Stretching	Medium
1500 - 1550	N-H	Bending (Amide II)	Medium

| 750 - 850 | C-H (Aromatic) | Out-of-plane Bending | Strong |

Protocol 2: FT-IR Spectroscopy (ATR)

- Sample Preparation: Place a small amount (1-2 mg) of the solid, dry compound directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrument: Use a standard FT-IR spectrometer.
- Data Acquisition:
 - Scan Range: 4000 - 400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Scans: Average 16-32 scans to improve the signal-to-noise ratio.
- Background Correction: Perform a background scan of the empty ATR crystal prior to sample analysis.
- Data Analysis: Identify the key absorption peaks and correlate them with the expected functional groups as listed in Table 2. The presence of a strong peak around 1670 cm^{-1} (C=O) and N-H stretches above 3300 cm^{-1} is crucial evidence for the carbohydrazide moiety.^[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution.^[11] A combination of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments allows for the complete assignment of all proton and carbon signals and establishes the connectivity between them.

^1H NMR: Proton Environment and Connectivity

The ^1H NMR spectrum provides information about the number of distinct proton environments, their chemical shifts (electronic environment), signal splitting (neighboring protons), and integration (proton count). For **isoquinoline-4-carbohydrazide**, we expect to see signals in the aromatic region for the isoquinoline protons and signals for the labile amide (CONH) and amine (NH_2) protons.

¹³C NMR: The Carbon Skeleton

The ¹³C NMR spectrum reveals the number of chemically non-equivalent carbon atoms. The chemical shifts indicate the type of carbon (e.g., sp², sp³, C=O).

Table 3: Predicted ¹H and ¹³C NMR Data (in DMSO-d₆, values are estimates)

Position	Atom	Predicted ¹ H δ (ppm), Multiplicity, J (Hz)	Predicted ¹³ C δ (ppm)
1	C-H	~9.3 (s)	~152.0
2	N	-	-
3	C-H	~8.5 (s)	~143.0
4	C	-	~135.0
4a	C	-	~128.0
5	C-H	~8.2 (d, J=8.0)	~127.5
6	C-H	~7.8 (t, J=7.5)	~129.0
7	C-H	~7.9 (t, J=7.5)	~132.0
8	C-H	~8.0 (d, J=8.0)	~128.5
8a	C	-	~136.0
C=O	C=O	-	~165.0
CONH	N-H	~10.0 (s, broad)	-

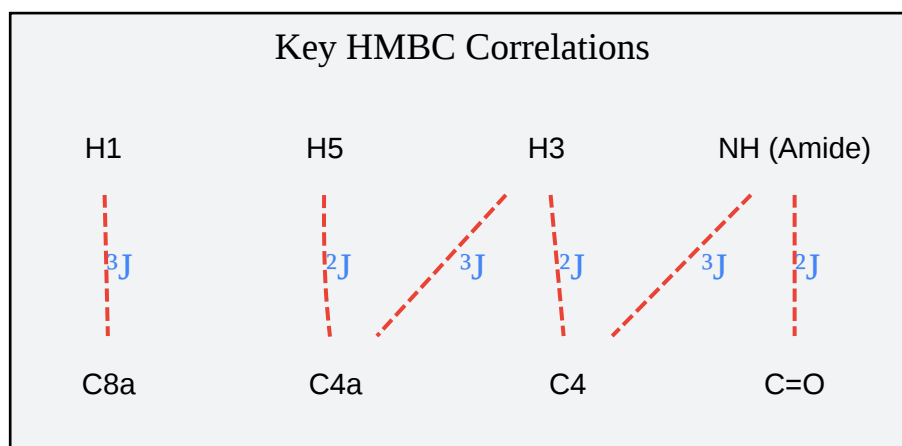
| NH₂ | N-H | ~4.5 (s, broad) | - |

Note: DMSO-d₆ is a common solvent for this type of compound, and chemical shifts of labile N-H protons can vary with concentration and temperature.[7]

2D NMR: Unambiguous Assignments

While 1D NMR provides the pieces, 2D NMR shows how they connect.

- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically on adjacent carbons), crucial for tracing the proton network on the benzene ring portion (H5 through H8).
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal with the carbon atom to which it is directly attached.
- HMBC (Heteronuclear Multiple Bond Correlation): This is the key experiment for establishing the overall structure. It shows correlations between protons and carbons over 2-3 bonds. This allows for connecting the carbonyl group to the C4 position and confirming the fusion of the two rings.



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Sources

- [1. Isoquinoline.pptx \[slideshare.net\]](#)
- [2. chemicaljournal.org \[chemicaljournal.org\]](#)
- [3. Isoquinoline - Wikipedia \[en.wikipedia.org\]](#)

- [4. atamankimya.com \[atamankimya.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. 885272-60-6 Cas No. | isoquinoline-4-carbohydrazide | Matrix Scientific \[matrixscientific.com\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. Analysis of Gasolines by FT-IR Spectroscopy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
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